

4-(Difluoromethoxy)benzohydrazide structure elucidation

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Compound of Interest

Compound Name: 4-(Difluoromethoxy)benzohydrazide

CAS No.: 126767-63-3

Cat. No.: B2895147

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Executive Summary & Strategic Context

This technical guide provides a comprehensive framework for the structural elucidation of **4-(difluoromethoxy)benzohydrazide** (CAS: 126767-63-3). This compound represents a critical intermediate in medicinal chemistry, where the difluoromethoxy (–OCHF₂)

) moiety serves as a lipophilic bioisostere for methoxy or hydroxy groups, often improving metabolic stability and membrane permeability.

The Core Challenge: The elucidation of this structure requires distinguishing the unique electronic signature of the fluorinated ether and the labile protons of the hydrazide functionality. This guide moves beyond simple spectral matching, employing a first-principles approach to validate the connectivity and electronic environment of the molecule.

Synthetic Origin & Expected Impurities

To rigorously validate the structure, one must understand its genesis. The standard synthesis involves the hydrazinolysis of an ester precursor.

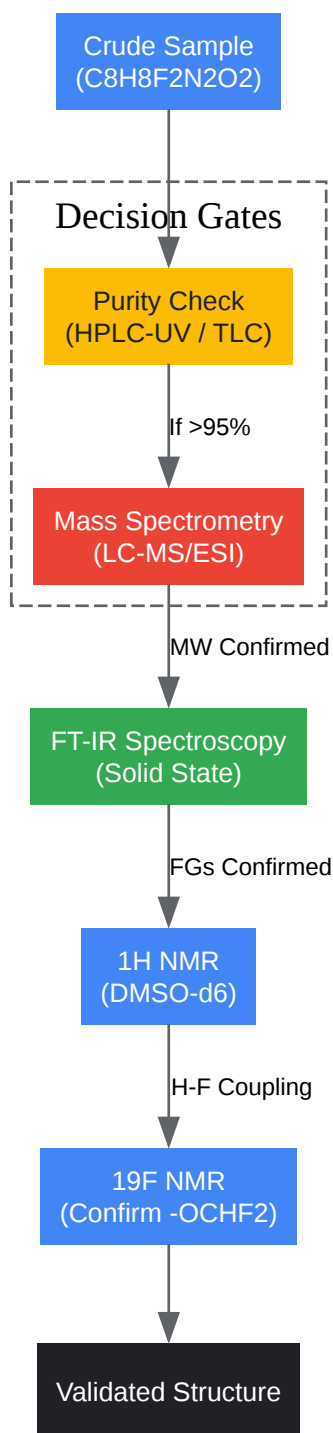
- Route: Methyl 4-(difluoromethoxy)benzoate + Hydrazine Hydrate

4-(Difluoromethoxy)benzohydrazide.

- Critical Impurity Profile:
 - Unreacted Ester: Look for methoxy singlets (~3.9 ppm).
 - Difluoromethoxy cleavage: Presence of phenolic peaks (4-hydroxybenzohydrazide) if conditions were too harsh.
 - Symmetric dimer:
-bis(4-(difluoromethoxy)benzoyl)hydrazine (from excess ester).

Analytical Workflow

The following decision tree outlines the logical progression for validating the structure, prioritizing non-destructive techniques.



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Figure 1: Step-wise analytical workflow for structural validation.

Detailed Elucidation Methodologies

Mass Spectrometry (MS) - The Molecular Anchor

Objective: Confirm molecular weight and analyze fragmentation to verify the difluoromethoxy group stability.

- Method: ESI (Electrospray Ionization) in Positive Mode.
- Expected Data:
 - $[M+H]^+$:
203.06.
 - $[M+Na]^+$:
225.05.
- Fragmentation Logic (MS/MS):
 - Loss of Hydrazine (-32 Da): The N-N bond is the weakest link. Expect a strong acylium ion peak
at
~171.
 - Difluoromethoxy Stability: Unlike trifluoromethoxy, the
group can eject
carbene under high energy, but the primary cleavage is usually at the carbonyl.

Infrared Spectroscopy (FT-IR) - Functional Fingerprinting

Objective: Confirm the presence of the hydrazide and the fluorinated ether.

- Protocol: ATR (Attenuated Total Reflectance) on neat solid.
- Diagnostic Bands:

- N-H Stretching: Doublet or broad band at 3200–3350 cm^{-1} (Primary amine or hydrazide).
- C=O Stretching (Amide I): Strong band at 1640–1660 cm^{-1} . The conjugation with the benzene ring lowers this frequency compared to non-conjugated hydrazides.
- C-F Stretching: Strong, broad bands in the 1000–1250 cm^{-1} region. This overlaps with C-O stretches but is distinctively intense.

Nuclear Magnetic Resonance (NMR) - The Structural Proof

Objective: Map the carbon skeleton and prove the existence of the motif via spin-spin coupling.

Solvent Choice: DMSO-

is mandatory. Chloroform (

) often fails to solubilize polar hydrazides and causes broadening of exchangeable N-H protons.

A. ^1H NMR Analysis (400 MHz, DMSO-

) The spectrum will display three distinct regions.

- The Hydrazide Region (Exchangeable):
 - 9.7–9.9 ppm (1H, s, broad): The amide proton (–CONH–). Deshielded by the carbonyl and anisotropy of the ring.
 - 4.4–4.6 ppm (2H, s, broad): The terminal amine protons (–NH). These can disappear upon shake.[\[1\]](#)
- The Aromatic Region (AA'BB' System):
 - 7.8–7.9 ppm (2H, d,

Hz): Protons ortho to the carbonyl (H-2, H-6). Deshielded by the electron-withdrawing carbonyl.

- 7.2–7.3 ppm (2H, d,

Hz): Protons ortho to the difluoromethoxy group (H-3, H-5). Shielded relative to H-2/6, but less shielded than a methoxy analog due to the electron-withdrawing fluorine atoms.

- The Difluoromethoxy Signature (The "Smoking Gun"):

- 7.30 ppm (1H, t,

Hz): This is the critical signal. The proton on the difluoromethoxy carbon is split by the two equivalent fluorine atoms (

) into a large triplet.

- Note: This peak often overlaps with the aromatic region. High-field NMR (600 MHz) or ^{19}F -decoupled ^1H NMR may be required to resolve it clearly.

B. ^{19}F NMR Analysis (376 MHz, DMSO-

)

- Signal:

-81 to -83 ppm.

- Multiplicity: Doublet (

Hz). This mirrors the coupling seen in the proton spectrum, confirming the H-C-F connectivity.

C. ^{13}C NMR Analysis (100 MHz, DMSO-

)

- Carbonyl (C=O):

165 ppm.

- Aromatic C-O:

153 ppm.

- Difluoromethoxy Carbon (–OCHF

):

116 ppm. Appears as a triplet (

Hz). The low intensity and splitting make this carbon easy to miss; sufficient scan numbers (NS > 1024) are recommended.

Data Summary Tables

Table 1: ¹H NMR Spectral Assignments (DMSO-

)

Chemical Shift (ppm)	Multiplicity	Integration	Coupling (Hz)	Assignment
9.85	Broad Singlet	1H	-	–CONH–
7.92	Doublet	2H	8.8 Hz	Ar-H (Ortho to C=O)
7.30*	Triplet	1H	74.0 Hz	–OCHF
7.25	Doublet	2H	8.8 Hz	Ar-H (Ortho to OCHF)
4.50	Broad Singlet	2H	-	–NH

*Note: The chemical shift of the OCHF

proton is solvent dependent and may drift between 6.6 ppm (CDCl

) and 7.3 ppm (DMSO).

Table 2: ¹⁹F NMR Spectral Assignments

Chemical Shift ()	Multiplicity	Coupling ()	Assignment
-82.5	Doublet	74.0 Hz	–OCHF

Experimental Protocols

Protocol 1: NMR Sample Preparation

- Weigh 5–10 mg of the solid sample into a clean vial.
- Add 0.6 mL of DMSO-
(99.9% D).
- Sonicate for 30 seconds to ensure complete dissolution. Suspensions will yield poor signal-to-noise ratios and broad peaks.
- Transfer to a 5mm NMR tube.
- Critical Parameter: Set the relaxation delay () to at least 2.0 seconds to allow full relaxation of the isolated difluoromethoxy proton for accurate integration.

Protocol 2: HPLC Purity Check

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 100mm, 3.5µm).
- Mobile Phase: A: Water + 0.1% Formic Acid; B: Acetonitrile.
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 254 nm.

- Acceptance Criteria: Main peak area > 95%.

References

- Sigma-Aldrich. Product Specification: **4-(Difluoromethoxy)benzohydrazide** (CAS 126767-63-3). [Link](#)
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